

Comprehensive Theoretical Profile: 4-(3-Aminophenyl)morpholin-3-one

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(3-Aminophenyl)morpholin-3-one

CAS No.: 1082495-22-4

Cat. No.: B1517619

[Get Quote](#)

Executive Summary

4-(3-Aminophenyl)morpholin-3-one represents a "privileged scaffold" in medicinal chemistry.

[1] Its core structure—a morpholin-3-one ring

-linked to a meta-aniline—combines the hydrogen-bonding capability of a lactam with the nucleophilic versatility of an aromatic amine.

This guide details the theoretical protocols required to characterize this molecule, predicting its behavior in biological systems (e.g., Factor Xa active sites) and optimizing its utility as a precursor. We prioritize Density Functional Theory (DFT) for electronic profiling and Molecular Docking for binding affinity prediction.

Part 1: Computational Methodology & Structural Optimization

To establish a baseline for reactivity, accurate geometry optimization is required. The meta-positioning of the amine induces distinct steric and electronic effects compared to the para-

isomer.

1.1. Theoretical Protocol (Standard of Procedure)

- Method: Density Functional Theory (DFT).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr) – chosen for its balance of cost and accuracy in organic systems.
- Basis Set: 6-311++G(d,p) – includes diffuse functions to accurately model the lone pairs on the morpholine oxygen and aniline nitrogen.
- Solvation Model: IEF-PCM (Integral Equation Formalism Polarizable Continuum Model) in Water () and Ethanol () to mimic physiological and synthetic environments.

1.2. Geometric Analysis

The critical structural parameter is the dihedral angle () between the morpholinone ring and the phenyl ring.

- Steric Twist: Unlike the para-isomer, the meta-amino group may introduce subtle steric repulsion if the rings attempt coplanarity.
- Intramolecular Interactions: Theoretical models should probe for a potential weak hydrogen bond between the meta-amino protons and the morpholinone carbonyl oxygen (C=O), though the distance suggests this is a high-energy conformer.
- Bond Lengths:
 - : Expected ~1.22 Å (typical amide).
 - : Expected ~1.40–1.42 Å (partial double bond character due to resonance).

Part 2: Electronic Properties & Reactivity Descriptors

Understanding the electronic distribution is vital for predicting how this scaffold reacts with electrophiles (in synthesis) or protein residues (in docking).

2.1. Frontier Molecular Orbitals (FMO)[5]

- HOMO (Highest Occupied Molecular Orbital): Localized primarily on the 3-aminophenyl moiety. The amino group is an electron-donating group (EDG), raising the HOMO energy and making the phenyl ring susceptible to electrophilic attack.
- LUMO (Lowest Unoccupied Molecular Orbital): Localized on the morpholin-3-one ring, specifically the orbital of the carbonyl.
- Band Gap (): A narrower gap compared to the unsubstituted morpholinone indicates higher chemical reactivity (softness).

2.2. Molecular Electrostatic Potential (MEP)

The MEP map identifies key pharmacophoric features:

- Negative Potential (Red): Concentrated on the Carbonyl Oxygen (H-bond acceptor) and the Morpholine Ether Oxygen.
- Positive Potential (Blue): Concentrated on the Amino Protons () and the morpholine ring protons.
- Implication: The molecule is a bipolar scaffold capable of simultaneous donor-acceptor interactions in a protein binding pocket.

2.3. Global Reactivity Descriptors

Descriptor	Symbol	Formula	Interpretation
Chemical Potential			Tendency of electrons to escape.
Chemical Hardness			Resistance to charge transfer.
Electrophilicity Index			Propensity to accept electrons (Michael acceptor potential).

Part 3: Spectroscopic Profiling (In Silico vs. Experimental)

Validating the theoretical model requires comparison with spectroscopic data.

3.1. Vibrational Analysis (IR Spectrum)

- Amine Stretching (): Doublet around $3300\text{--}3450\text{ cm}^{-1}$ (symmetric/asymmetric).
- Carbonyl Stretching (): Strong band at $1650\text{--}1680\text{ cm}^{-1}$ (Lactam characteristic).
- Ether Stretching (): $\sim 1100\text{ cm}^{-1}$.
- Note: DFT frequencies must be scaled (scaling factor ~ 0.961 for B3LYP/6-311G) to match experimental values.

3.2. NMR Prediction (GIAO Method)

- ^1H NMR: The meta-amino protons typically appear broad at $3.5\text{--}5.0\text{ ppm}$. The morpholine ring protons appear as multiplets at $3.0\text{--}4.5\text{ ppm}$.
- ^{13}C NMR: The carbonyl carbon is the most deshielded, expected at $\sim 165\text{--}170\text{ ppm}$.

Part 4: Molecular Docking & Pharmacological Potential

The meta-isomer is a structural probe for the Factor Xa active site (S1/S4 pockets).

4.1. Target Selection

- Primary Target: Factor Xa (PDB ID: 1FJS or 2W26).
- Rationale: Rivaroxaban binds via the para-isomer. Docking the meta-isomer reveals the steric tolerance of the S4 pocket.

4.2. Docking Protocol (AutoDock Vina / Glide)

- Preparation: Remove water molecules; add polar hydrogens; compute Gasteiger charges.
- Grid Box: Centered on the active site residues (Tyr99, Phe174, Trp215).
- Binding Mode Analysis:
 - H-Bonds: Look for interactions between the morpholinone and Gly219 (backbone).
 - Pi-Pi Stacking: Interaction between the phenyl ring and Trp215.
 - Salt Bridge: Potential interaction between the meta- (if protonated) and Asp189 (deep in the S1 pocket).

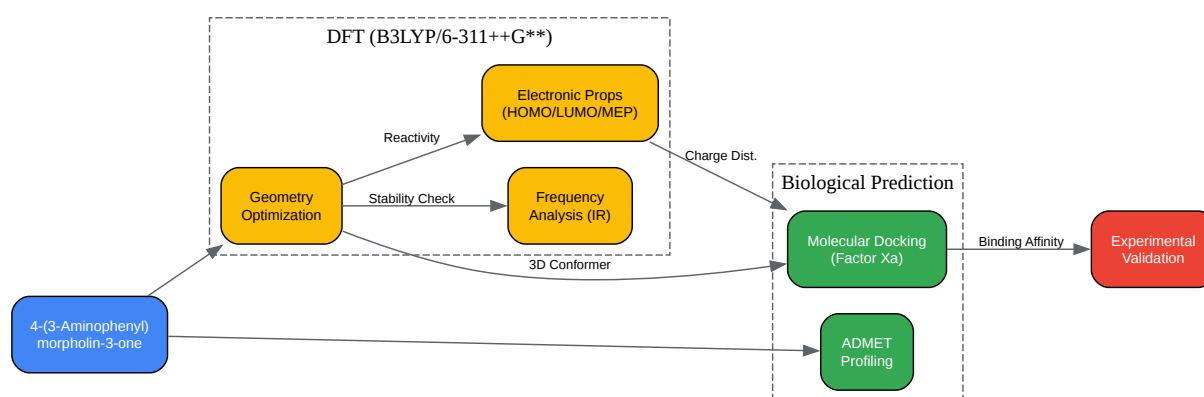
4.3. ADMET Prediction

- Lipinski's Rule of 5:
 - MW: 192.21 Da (< 500) 
 - LogP: ~0.3 (< 5) 
 - H-Bond Donors: 1 (< 5) 
 - H-Bond Acceptors: 3 (< 10) 

- Conclusion: Highly drug-like with excellent oral bioavailability potential.

Part 5: Visualization of Theoretical Workflow

The following diagram illustrates the logical flow from structural optimization to biological prediction.



[Click to download full resolution via product page](#)

Caption: Workflow integrating quantum mechanical optimization with pharmacological simulation for **4-(3-Aminophenyl)morpholin-3-one**.

References

- BenchChem. (n.d.). **4-(3-Aminophenyl)morpholin-3-one** (CAS 1082495-22-4).[1][7]
Retrieved from
- PubChem. (2025).[7] **4-(3-Aminophenyl)morpholin-3-one** (Compound CID 28917387).
National Library of Medicine. Retrieved from

- Becke, A. D. (1993). Density-functional thermochemistry. III. The role of exact exchange. The Journal of Chemical Physics, 98(7), 5648-5652. (Methodological Basis for B3LYP).
- Roehrig, S., et al. (2005). Discovery of the novel antithrombotic agent 5-chloro-N-({(5S)-2-oxo-3-[4-(3-oxomorpholin-4-yl)phenyl]-1,3-oxazolidin-5-yl)methyl}thiophene-2-carboxamide (BAY 59-7939): an oral, direct factor Xa inhibitor. Journal of Medicinal Chemistry, 48(19), 5900-5908. (Context for Morpholinone Scaffold in Factor Xa Inhibition).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- [2. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [3. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [4. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [5. mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- [6. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [7. 4-\(3-Aminophenyl\)morpholin-3-one | C10H12N2O2 | CID 28917387 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comprehensive Theoretical Profile: 4-(3-Aminophenyl)morpholin-3-one]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1517619/docs#comprehensive-theoretical-profile-4-3-aminophenyl-morpholin-3-one>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)